

Enviroxime like compounds antiviral activity

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Compound Focus: Enviroxime

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Classification and Mechanisms of Action

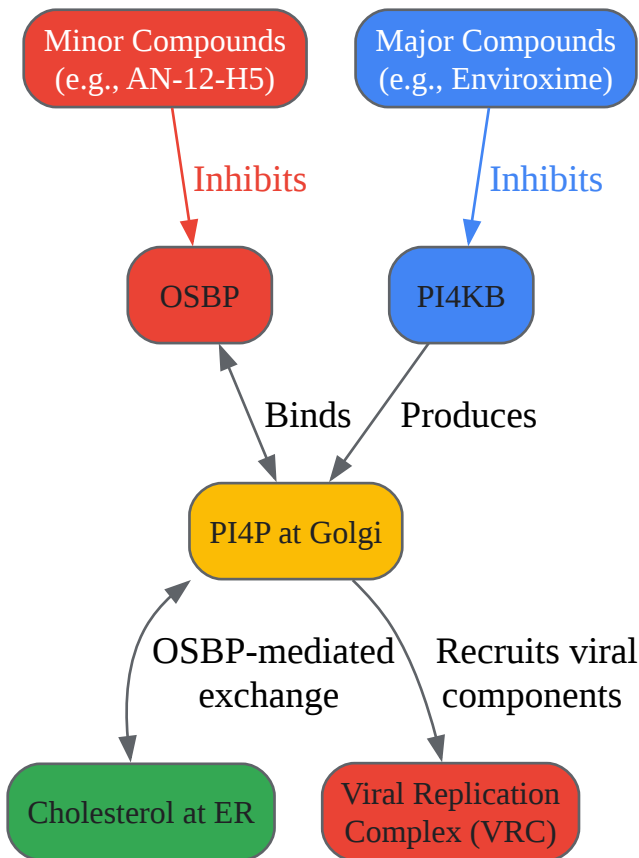
The table below summarizes the two main classes of **enviroxime**-like compounds, their specific targets, and representatives.

Compound Class	Primary Molecular Target	Representative Compounds	Proposed Antiviral Mechanism
Major Enviroxime-like Compounds	Phosphatidylinositol 4-Kinase III Beta (PI4KB) [1]	Enviroxime, PIK93, GW5074, T-00127-HEV1 [1] [2]	Inhibits PI4KB activity, depleting phosphatidylinositol 4-phosphate (PI4P) at viral replication organelles, disrupting the formation of the viral replication complex [1].
Minor Enviroxime-like Compounds	Oxysterol-Binding Protein (OSBP) Family I [2]	AN-12-H5, T-00127-HEV2, 25-Hydroxycholesterol (25-HC) [2]	Targets OSBP function, suppressing PI4P accumulation at the Golgi apparatus and downregulating genes in the SREBP/SCAP cholesterol regulatory pathway [2].

A common feature of all **enviroxime**-like compounds is that poliovirus and other enteroviruses can develop resistance through mutations in the viral **3A protein**, most notably the Ala70Thr substitution [3] [1] [2]. This

suggests that the viral 3A protein is intricately linked to the host pathways targeted by these drugs.

The following diagram illustrates the coordinated mechanism by which major and minor **enviroxime**-like compounds disrupt the PI4P/cholesterol lipid shuttle at the Golgi apparatus, a site critical for the replication of many picornaviruses.



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Figure 1: Mechanism of action for **enviroxime**-like compounds. Major compounds inhibit PI4KB to reduce PI4P production, while minor compounds inhibit OSBP to disrupt PI4P/Cholesterol exchange, collectively preventing VRC formation.

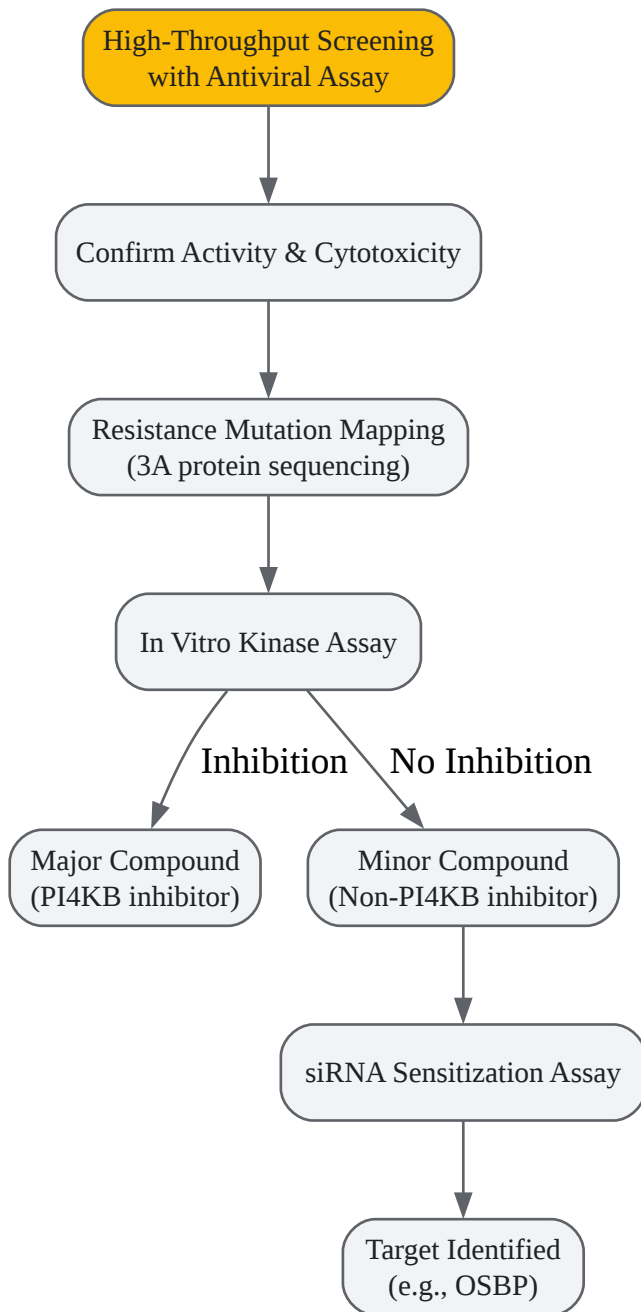
Key Experimental Methods

Research on **enviroxime**-like compounds relies on several key methodologies to identify leads, confirm their mechanism, and assess viral resistance.

Table of Key Experimental Assays

Assay Type	Purpose	Typical Methodology
Cell-Based Antiviral Assay	To quantify the compound's ability to inhibit viral replication in cultured cells.	Infect cells (e.g., RD, HEK293) with virus (e.g., poliovirus replicon encoding luciferase). Treat with compound and measure viral RNA/replication via luciferase activity or plaque assay [1] [2].
Resistance Mutation Mapping	To identify the viral target and understand resistance mechanisms.	Generate and sequence drug-resistant viral mutants. Confirm causality via site-directed mutagenesis of an infectious cDNA clone [3] [1].
In Vitro Lipid Kinase Assay	To determine if a compound directly inhibits PI4KB kinase activity.	Incubate recombinant PI4KB with its substrate (PI) and ATP in the presence of the compound. Measure the production of PI4P [1].
siRNA Sensitization Assay	To identify host factors (like OSBP) required for the compound's activity.	Transfert cells with siRNAs targeting candidate host factors (e.g., PI4KB, OSBP). Infect with virus and assess if siRNA knockdown increases compound sensitivity [2].
Immunofluorescence & Imaging	To visualize the compound's effect on subcellular localization and lipid distribution.	Treat infected or uninfected cells with the compound, then stain for PI4P, OSBP, or viral proteins. Analyze localization via confocal microscopy [2].

The workflow for identifying and characterizing a novel **enviroxime**-like compound typically integrates these assays, as shown below.



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Figure 2: A workflow for characterizing novel **enviroxime**-like compounds, from initial screening to target identification.

Representative Compounds and Research Findings

The following table details specific compounds and key research findings.

Compound Name	Category	Key Findings and Properties
Enviroxime	Major	The prototype compound; inhibits plus-strand RNA synthesis. Resistance maps to poliovirus 3A protein (Ala70Thr) [3].
GW5074	Major	Originally identified as a kinase inhibitor; a broad-specificity PI4KB inhibitor with anti-enterovirus activity [1].
T-00127-HEV1	Major	Identified via HTS; a specific PI4KB inhibitor that does not inhibit Hepatitis C Virus (HCV) [1].
AN-12-H5	Minor	A bifunctional compound; targets EV71 replication and an early infection stage. It inhibits HCV replication but not via PI4KB [1] [2].
25-Hydroxycholesterol	Minor	An endogenous OSBP ligand; phenocopies the antiviral activity of minor enviroxime-like compounds [2].

Current Research and Future Directions

Research continues to explore the potential of targeting the host PI4KB/OSBP pathway.

- **Broad-Spectrum Potential:** The conservation of these lipid pathways among picornaviruses makes them attractive for developing antivirals with a high genetic barrier to resistance [4].
- **Therapeutic Optimization:** Studies are ongoing to improve the pharmacological properties of these compounds, such as developing vinylacetylene analogs of **enviroxime** with demonstrated oral bioavailability and efficacy in a Coxsackievirus A21 mouse model [5].

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References

1. Phosphatidylinositol 4-Kinase III Beta Is a Target of ... [pmc.ncbi.nlm.nih.gov]
2. Oxysterol-Binding Protein Family I Is the Target of Minor ... [pmc.ncbi.nlm.nih.gov]

3. The antiviral compound enviroxime targets the 3A coding ... [pmc.ncbi.nlm.nih.gov]
4. Frontiers | Inositol metabolism as a broad-spectrum antiviral target [frontiersin.org]
5. Synthesis, antiviral , and biological properties of vinylacetylene... activity [pubmed.ncbi.nlm.nih.gov]

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